

chemical composition of Variolink Esthetic luting cement

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Compound of Interest

Compound Name: **Variolink**

Cat. No.: **B1169904**

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An In-Depth Technical Guide to the Chemical Composition of **Variolink** Esthetic Luting Cement

Introduction

Variolink Esthetic is a versatile, esthetic luting composite used for the permanent cementation of demanding ceramic and composite restorations.^[1] It is available in both a light-curing (LC) and a dual-curing (DC) formulation to accommodate a range of clinical indications based on restoration thickness and translucency.^[2] This guide provides a detailed overview of its chemical composition, drawing from manufacturer safety data sheets and scientific publications. It is intended for researchers, scientists, and professionals in drug and material development who require a deep understanding of the material's constituents and their interplay.

Chemical Composition

The chemical composition of **Variolink** Esthetic is a complex blend of a resin matrix, inorganic fillers, and an initiator system, all meticulously balanced to achieve its desired physical and esthetic properties.

Quantitative Data Summary

The following tables summarize the known quantitative data for the components of **Variolink** Esthetic LC and DC. The data is compiled from various safety data sheets and product information.

Table 1: Chemical Composition of **Variolink** Esthetic LC

Component Category	Chemical Name	Concentration Range (% w/w)	Function
Inorganic Fillers	Ytterbium Trifluoride	10 - 25%	Radiopacity, Filler
Mixed Spheroidal Oxide	Not specified	Filler, Mechanical Properties	
Monomer Matrix	Urethane Dimethacrylate (UDMA)	2.5 - 10%	Core matrix component
Aromatic Aliphatic Urethane Dimethacrylate	2.5 - 10%	Core matrix component	
1,10-Decanediol Dimethacrylate	2.5 - 10%	Cross-linking monomer	
Initiator System	Ivocerin®	Not specified	Patented photoinitiator, Amine-free
Additives	Pigments	Not specified	Shading and esthetics
Stabilizers	Not specified	Shelf-life and stability	

Table 2: Additional Hazard-Determining Components in **Variolink** Esthetic DC

Component Category	Chemical Name	Location	Function
Initiator System	α,α -dimethylbenzyl hydroperoxide	Catalyst	Self-cure initiator component
Acetyl-2-thiourea	Base	Self-cure initiator component	
Additives	2-(2-Hydroxy-5-methylphenyl)-benzotriazol; 2-(2H-Benzotriazol-2-yl)-p-kresol	Base	UV Stabilizer

The total volume of inorganic fillers in **Variolink** Esthetic is approximately 38%.^{[3][4]} The filler particles have a size ranging from 0.04 to 0.2 μm , with an average particle size of 0.1 μm .^{[3][4]}

Key Component Details

- Monomer Matrix: The resin backbone of **Variolink** Esthetic is primarily composed of urethane dimethacrylate (UDMA) and other methacrylate monomers.^[3] This matrix is responsible for the cement's handling characteristics and forms a durable, cross-linked polymer network upon curing.
- Inorganic Fillers: A combination of ytterbium trifluoride and a mixed spheroidal oxide glass filler is used.^[3] Ytterbium trifluoride imparts high radiopacity to the cement, making it easily visible on radiographs. The filler particles contribute to the material's mechanical strength, wear resistance, and low polymerization shrinkage.
- Initiator System: A key feature of **Variolink** Esthetic is its patented, amine-free photoinitiator, Ivocerin®.^{[1][2][5]} This is significant because amines used in conventional initiator systems can be prone to oxidation, which may lead to color changes over time. The amine-free nature of **Variolink** Esthetic contributes to its excellent shade stability.^{[1][5]} The dual-curing version incorporates a self-curing initiator system, which includes components like α,α -dimethylbenzyl hydroperoxide and acetyl-2-thiourea, for situations where light cannot sufficiently penetrate the restoration.^{[6][7]}

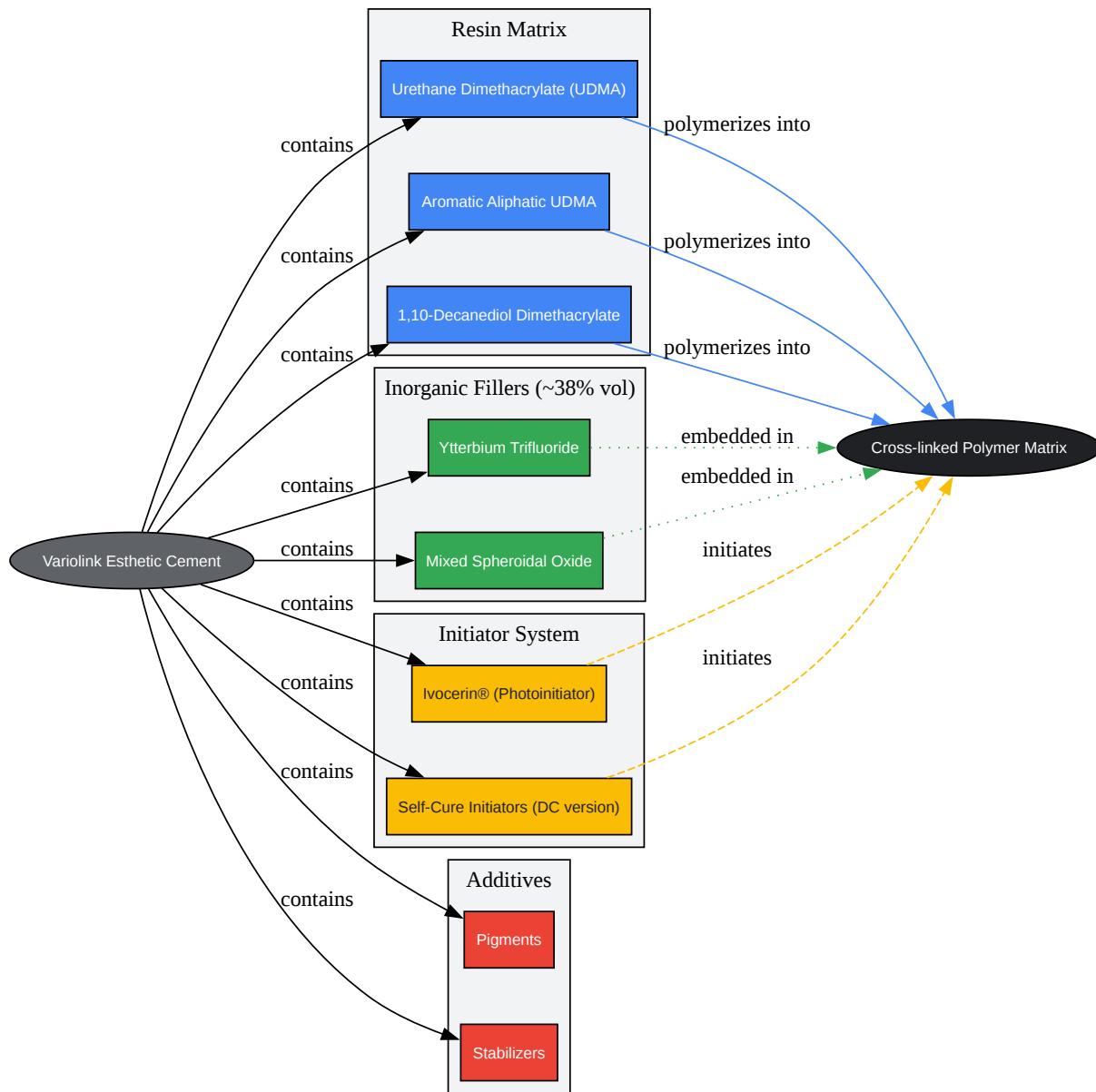
Experimental Protocols for Chemical Characterization

While the precise proprietary methods used by Ivoclar Vivadent are not publicly disclosed, the chemical characterization of such resin-based dental cements typically involves a suite of standard analytical techniques.

- **Analysis of Monomers and Additives:** Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC), often coupled with Mass Spectrometry (LC-MS), are standard methods for separating, identifying, and quantifying the individual monomer components and additives within the uncured resin matrix. These techniques are also used to analyze any leachable components from the cured cement.
- **Filler Content and Composition:** Thermogravimetric Analysis (TGA) is commonly used to determine the total inorganic filler content. In this method, a sample of the cement is heated to a high temperature to burn off the organic resin matrix, leaving behind the inorganic fillers, which can then be weighed. The elemental composition of the fillers can be determined using techniques such as X-ray Fluorescence (XRF) or Energy-Dispersive X-ray Spectroscopy (EDS) coupled with a Scanning Electron Microscope (SEM).
- **Polymerization and Chemical Structure:** Fourier-Transform Infrared Spectroscopy (FTIR) is a crucial tool for analyzing the polymerization process. By monitoring the decrease in the characteristic absorption peak of the methacrylate carbon-carbon double bonds (typically around 1638 cm^{-1}), the degree of conversion from monomer to polymer can be calculated. FTIR also provides information about the chemical structure of the resin components.

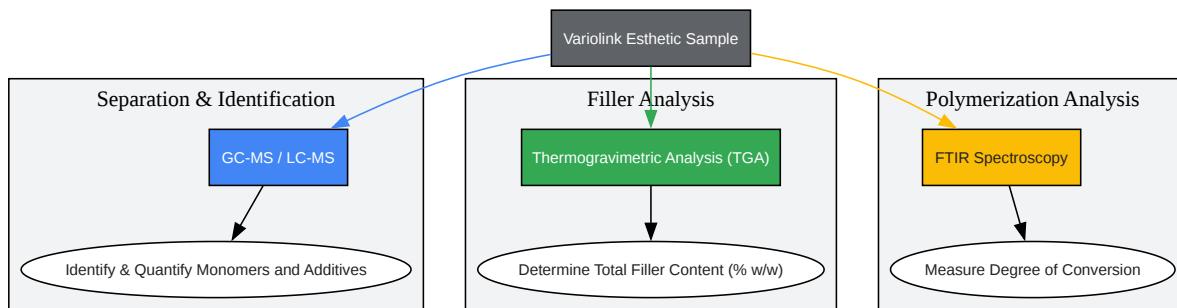
Visualizing Component Relationships

The following diagrams illustrate the relationships between the core components of **Variolink** Esthetic and a typical workflow for its chemical analysis.



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Caption: Core components of **Variolink Esthetic** luting cement.



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Caption: Typical workflow for analyzing resin-based dental cement.

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